

# Technical Support Center: Optimization of (Z)-Fluoxastrobin Spray Application Parameters

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## *Compound of Interest*

Compound Name: *Fluoxastrobin, (Z)-*

Cat. No.: *B1337108*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing the spray application of (Z)-Fluoxastrobin. The following troubleshooting guides, frequently asked questions (FAQs), and experimental protocols are designed to address common challenges and facilitate efficient and effective application in a research setting.

## Troubleshooting Guide

This guide addresses specific issues that may arise during the experimental application of (Z)-Fluoxastrobin.

Issue	Potential Cause	Recommended Solution
Poor Disease Control Despite Application	Inadequate coverage of target plant surfaces.	<ul style="list-style-type: none"><li>- Increase spray volume (L/ha or gal/acre) to ensure thorough wetting of foliage.<a href="#">[1]</a></li><li>- Select nozzles that produce a finer droplet spectrum for better coverage, such as flat-fan or twin-fan nozzles.<a href="#">[2]</a></li><li>- Optimize boom height to ensure proper spray pattern overlap. A general rule is to maintain a height that allows for 100% overlap between nozzles.</li></ul>
Fungicide resistance.	<ul style="list-style-type: none"><li>- (Z)-Fluoxastrobin is a Qo1 fungicide (FRAC Group 11).</li><li>Avoid consecutive applications of fungicides from the same FRAC group to prevent the development of resistance.<a href="#">[3]</a></li><li><a href="#">[4]</a> - Rotate with fungicides that have a different mode of action.</li><li>- If resistance is suspected, conduct a bioassay with isolates from the target pathogen population.</li></ul>	
Incorrect application timing.	<ul style="list-style-type: none"><li>- Apply (Z)-Fluoxastrobin as a preventative treatment before or at the very early stages of disease development.</li><li>Strobilurin fungicides are most effective when used to prevent spore germination.<a href="#">[2]</a><a href="#">[5]</a></li></ul>	
Visible Spray Drift	Droplet size is too small.	<ul style="list-style-type: none"><li>- Increase the droplet size by using air-induction or low-drift nozzles.</li><li>- Lower the spray</li></ul>

pressure, as higher pressures tend to produce finer droplets.

[1]

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- Avoid spraying in windy conditions (typically above 10-15 km/h). - Do not spray during temperature inversions, which are common in the early morning or late evening.

Spraying in unsuitable weather conditions.

- Lower the boom to the minimum height required for uniform coverage, typically 50 cm above the target canopy.

Boom height is too high.

- Always perform a jar test before mixing (Z)-Fluoxastrobin with other pesticides or adjuvants to check for physical compatibility. - Follow the recommended mixing order, which is generally: 1. Water, 2. Water conditioners, 3. Wettable powders (WP) or Water Dispersible Granules (WG), 4. Flowables (F/SC - like many Fluoxastrobin formulations), 5. Emulsifiable Concentrates (EC), 6. Adjuvants.

Clogged Nozzles

Incompatible tank mix.

- Use clean water for the spray solution. If using hard water, a water conditioning adjuvant may be necessary.

Poor quality water.

Uneven Spray Pattern

Worn or damaged nozzles.

- Inspect nozzles regularly for wear and tear and replace

them as needed. - Ensure all nozzles on the boom are of the same type and size.

Incorrect boom pressure.

- Calibrate the sprayer to ensure the pressure is within the optimal range for the selected nozzles.

## Frequently Asked Questions (FAQs)

**Q1:** What is the mode of action of (Z)-Fluoxastrobin?

**A1:** (Z)-Fluoxastrobin is a quinone outside inhibitor (QoI) fungicide, also known as a strobilurin. It belongs to FRAC Group 11.<sup>[3]</sup> Its mode of action is the inhibition of mitochondrial respiration in fungi by blocking the electron transfer at the cytochrome bc<sub>1</sub> complex (Complex III), which stops ATP production and ultimately leads to fungal cell death.<sup>[3][4]</sup>

**Q2:** What is the optimal droplet size for applying (Z)-Fluoxastrobin?

**A2:** The optimal droplet size depends on the target and environmental conditions. For fungicides, a "Fine" to "Medium" droplet size (approximately 150-350 microns) is often recommended to ensure good coverage of the plant surface. However, to minimize drift, a "Medium" to "Coarse" droplet size may be more appropriate, especially in windy conditions. It is crucial to balance the need for coverage with the risk of drift.

**Q3:** How does spray pressure affect the application of (Z)-Fluoxastrobin?

**A3:** Spray pressure influences both the flow rate and the droplet size. Generally, increasing the pressure will increase the flow rate and decrease the droplet size, which can lead to better coverage but also a higher risk of spray drift.<sup>[1]</sup> It is important to operate within the recommended pressure range for the specific nozzle being used.

**Q4:** Can I tank-mix (Z)-Fluoxastrobin with other pesticides or adjuvants?

**A4:** Tank-mixing can be beneficial, but compatibility must be checked. Always perform a jar test to ensure physical compatibility before mixing in the spray tank. When tank-mixing with other

products, it is important to follow the label recommendations for all products involved and adhere to the proper mixing order. Using adjuvants like surfactants can improve the spreading and retention of the spray on the target foliage.

Q5: What are the best practices for preventing fungicide resistance to (Z)-Fluoxastrobin?

A5: To prevent resistance, it is critical to rotate (Z)-Fluoxastrobin with fungicides from different FRAC groups that have different modes of action.[\[3\]](#)[\[6\]](#) Avoid making more than two consecutive applications of any Group 11 fungicide.[\[6\]](#) Also, always use the recommended application rate; using lower rates can contribute to the selection of resistant fungal strains.[\[5\]](#)

## Data Presentation: Spray Parameter Optimization

Disclaimer: The following tables provide generalized data based on established principles of spray application. Actual values for (Z)-Fluoxastrobin may vary and should be determined experimentally.

Table 1: Influence of Nozzle Type and Pressure on Droplet Size and Drift Potential

Nozzle Type	Operating Pressure (psi)	Volume Median Diameter (VMD, $\mu\text{m}$ )	Droplet Classification	Drift Potential
Standard Flat-Fan	30	250	Medium	Moderate
	40	220	Fine/Medium	High
	60	180	Fine	Very High
Air Induction (AI)	40	400	Coarse	Low
	60	350	Medium/Coarse	Low
	80	300	Medium	Low-Moderate
Turbo TeeJet (TT)	30	380	Coarse	Low
	40	320	Medium/Coarse	Low
	60	280	Medium	Moderate

Table 2: Effect of Adjuvants on Spray Droplet Characteristics and Deposition

Adjuvant Type	Typical Concentration	Effect on Droplet Size	Effect on Surface Tension	Impact on Coverage
Non-ionic Surfactant (NIS)	0.25% v/v	May slightly decrease	Reduces	Increases spreading on leaf
Oil Concentrate (COC / MSO)	1.0% v/v	May slightly increase	Reduces	Improves deposition and penetration
Drift Reduction Agent	Varies by product	Increases VMD	Minimal	Can reduce fine droplets

## Experimental Protocols

### Protocol 1: Assessment of Spray Droplet Size Spectrum

Objective: To determine the droplet size distribution of a (Z)-Fluoxastrobin spray solution under different application parameters.

#### Materials:

- Laser diffraction particle size analyzer
- Spray chamber or wind tunnel
- Pressurized spray system with controllable pressure
- Various nozzle types (e.g., flat-fan, air induction)
- (Z)-Fluoxastrobin formulation
- Deionized water and any relevant adjuvants
- Personal Protective Equipment (PPE)

#### Methodology:

- Prepare the (Z)-Fluoxastrobin spray solution at the desired concentration in deionized water. If testing adjuvants, prepare separate solutions.
- Set up the laser diffraction instrument according to the manufacturer's instructions.
- Install the desired nozzle on the spray system and position it at a fixed distance from the laser beam in the spray chamber.
- Set the spray pressure to the desired level.
- Turn on the spray and allow it to stabilize for a few seconds.
- Initiate the droplet size measurement with the laser diffraction software. The instrument will measure the size of thousands of droplets passing through the laser beam.

- Record the Volume Median Diameter (VMD or D<sub>v50</sub>), the percentage of the spray volume composed of fine droplets (<150 µm), and other relevant droplet size parameters.
- Repeat the measurement at least three times for each set of parameters (nozzle type, pressure, formulation).
- Change the parameters as required for the experiment and repeat steps 3-8.
- Analyze the data to determine the effect of each parameter on the droplet size spectrum.

## Protocol 2: Evaluation of Spray Coverage on Plant Foliage

Objective: To visually and quantitatively assess the spray coverage of (Z)-Fluoxastrobin on target leaf surfaces.

### Materials:

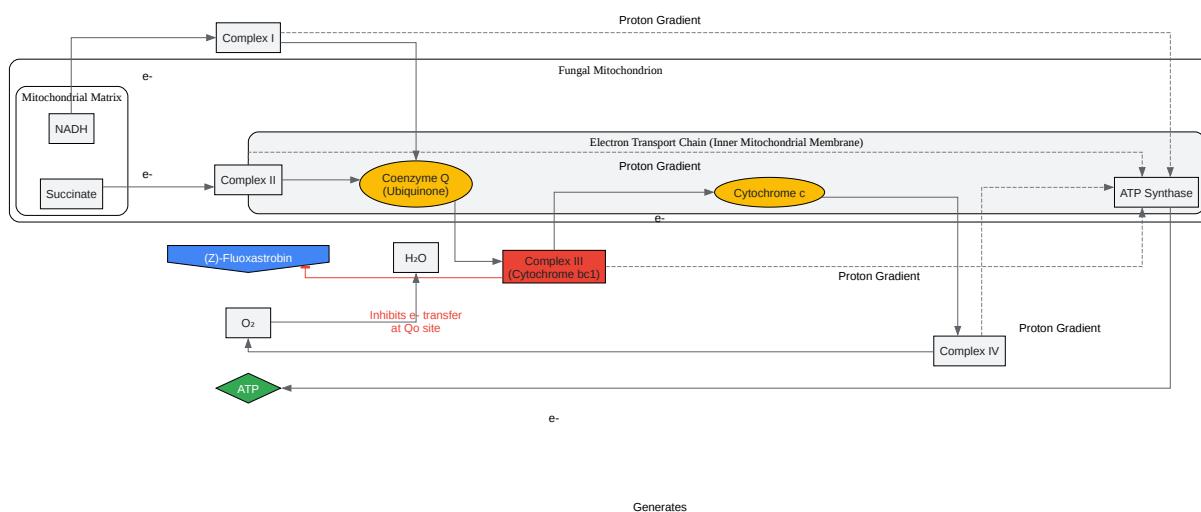
- Water-sensitive paper (WSP) or a fluorescent tracer dye
- Target plants or representative artificial surfaces
- Spray application system
- UV light source (if using a fluorescent tracer)
- Digital camera and image analysis software (e.g., ImageJ)
- Personal Protective Equipment (PPE)

### Methodology:

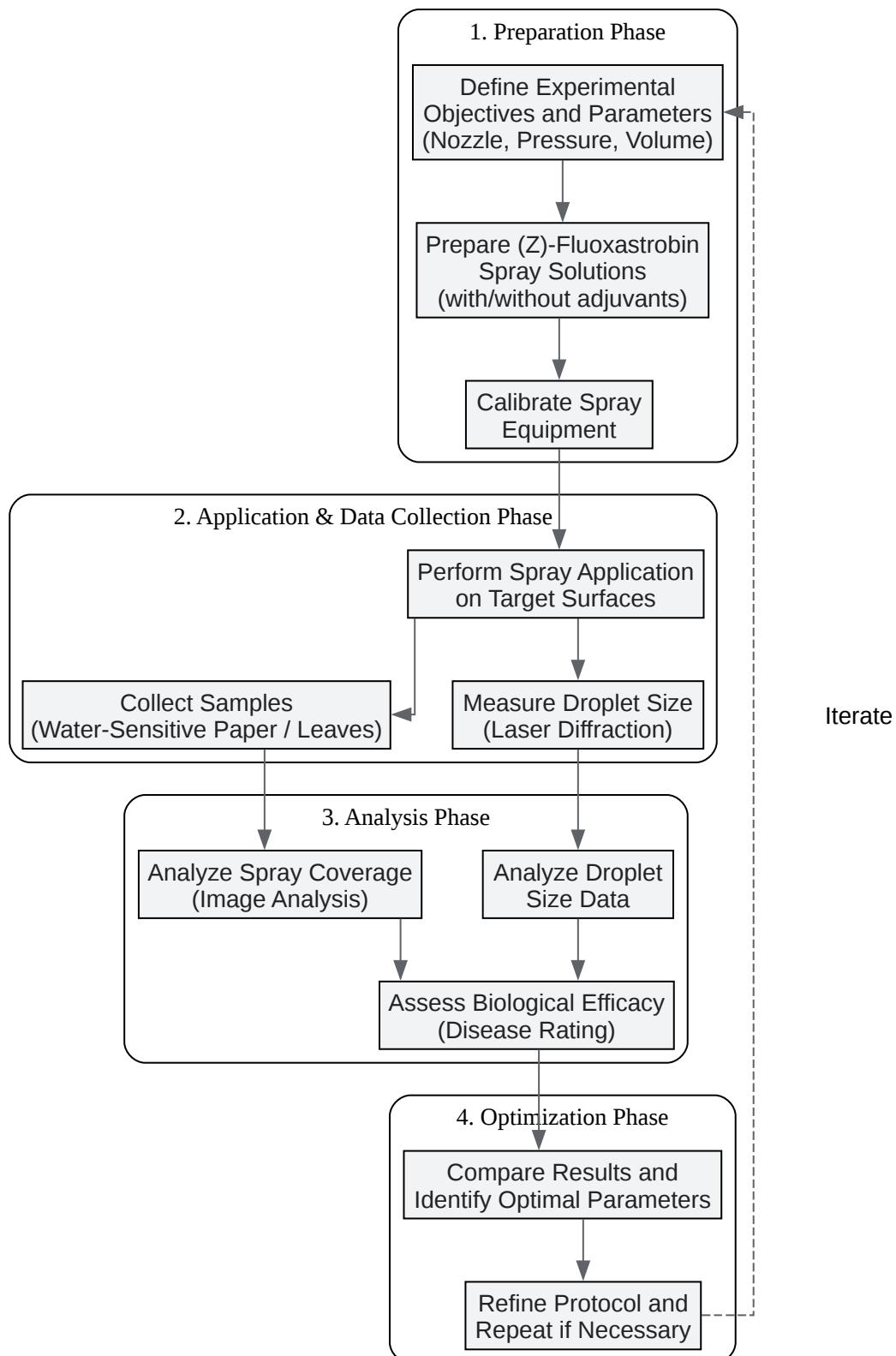
- Attach water-sensitive paper strips to the upper and lower surfaces of leaves at different locations within the plant canopy (top, middle, bottom).
- Alternatively, if using a fluorescent tracer, prepare the (Z)-Fluoxastrobin spray solution and add the tracer at the recommended concentration.

- Apply the spray solution to the target plants using the desired application parameters (nozzle type, pressure, speed, volume).
- Allow the spray to dry completely on the WSP or the leaf surfaces.
- Carefully collect the WSP strips or the leaves treated with the fluorescent tracer.
- For WSP, visually assess the coverage or use a scanner and image analysis software to quantify the percentage of the area covered by droplets and the number of droplets per  $\text{cm}^2$ .
- For the fluorescent tracer, view the leaves under a UV light in a dark environment. The spray deposits will fluoresce.
- Capture high-resolution digital images of the fluorescing deposits.
- Use image analysis software to calculate the percentage of the leaf area covered by the tracer.
- Compare the coverage results obtained with different application parameters to identify the optimal setup.

## Visualizations

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Caption: Mode of action of (Z)-Fluoxastrobin in the fungal mitochondrial electron transport chain.



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Caption: Workflow for the optimization of (Z)-Fluxoastrobin spray application parameters.

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